

Application Note: Characterization of Trimethylolpropane Trinonanoate Polyol Ester Using FTIR Spectroscopy

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Compound of Interest

Compound Name: Trimethylolpropane trinonanoate

Cat. No.: B093850

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Introduction

Trimethylolpropane trinonanoate (TMPTN) is a synthetic polyol ester widely utilized as a base stock for high-performance lubricants, hydraulic fluids, and dielectric coolants. Its desirable properties, including excellent thermal and oxidative stability, low volatility, and good lubricity, are directly related to its chemical structure. Fourier-Transform Infrared (FTIR) spectroscopy is a powerful, rapid, and non-destructive analytical technique that is ideally suited for the characterization of TMPTN. This application note details the use of FTIR spectroscopy for both qualitative and quantitative analysis of TMPTN, providing protocols for researchers, scientists, and drug development professionals who may use similar polyol esters as excipients or in delivery systems.

Qualitative Analysis: Identifying Key Functional Groups

FTIR spectroscopy is an excellent tool for verifying the identity and purity of TMPTN by identifying its characteristic functional groups. The esterification of trimethylolpropane with nonanoic acid results in a spectrum with prominent ester bands and the absence of the broad hydroxyl (-OH) absorption characteristic of the parent polyol.

The FTIR spectrum of TMPTN is characterized by several key absorption bands. The most prominent is the strong carbonyl (C=O) stretching vibration of the ester groups. Additionally, the spectrum will show characteristic C-H stretching and bending vibrations from the alkyl chains

and the trimethylolpropane backbone, as well as C-O stretching vibrations associated with the ester linkage.

Table 1: Characteristic FTIR Absorption Bands for **Trimethylolpropane Trinonanoate** (TMPTN)

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Intensity
~2957 - 2855	C-H Asymmetric and Symmetric Stretching	-CH ₃ , -CH ₂	Strong
~1743	C=O Stretching	Ester	Very Strong
~1465	C-H Bending	-CH ₂	Medium
~1378	C-H Bending	-CH ₃	Medium
~1245 - 1160	C-O Stretching	Ester	Strong

Note: The exact peak positions may vary slightly depending on the instrument and sample conditions.

Quantitative Analysis: Determining Concentration

FTIR spectroscopy can also be employed for the quantitative analysis of TMPTN in a solvent, based on the Beer-Lambert law. This law states that the absorbance of a specific vibrational band is directly proportional to the concentration of the analyte. By creating a calibration curve from standards of known concentration, the concentration of an unknown sample can be accurately determined. The strong and well-defined ester carbonyl (C=O) peak at approximately 1743 cm⁻¹ is ideal for this purpose.

Table 2: Example Calibration Data for TMPTN in Hexane

Concentration of TMPTN in Hexane (mg/mL)	Absorbance at $\sim 1743\text{ cm}^{-1}$
1.0	0.12
2.5	0.30
5.0	0.61
7.5	0.90
10.0	1.22

This data is for illustrative purposes. A new calibration curve must be generated for each analysis.

Experimental Protocols

Protocol 1: Qualitative Analysis of Neat Trimethylolpropane Trinonanoate

This protocol describes the procedure for obtaining an FTIR spectrum of a pure (neat) liquid sample of TMPTN using an Attenuated Total Reflectance (ATR) accessory.

Materials:

- FTIR Spectrometer with an ATR accessory (e.g., diamond crystal)
- **Trimethylolpropane trinonanoate** (TMPTN) sample
- Dropper or pipette
- Lint-free wipes
- Solvent for cleaning (e.g., isopropanol or acetone)

Procedure:

- Instrument Setup:

- Ensure the FTIR spectrometer and ATR accessory are clean and dry.
- Perform a background scan to account for atmospheric CO₂ and water vapor. The spectral range should be set from 4000 to 400 cm⁻¹ with a resolution of 4 cm⁻¹. Co-add 16 scans to improve the signal-to-noise ratio.
- Sample Application:
 - Place a small drop of the TMPTN sample directly onto the center of the ATR crystal using a clean dropper or pipette. Ensure the crystal is completely covered.
- Data Acquisition:
 - Acquire the FTIR spectrum of the sample.
- Data Analysis:
 - Identify the characteristic absorption bands as listed in Table 1.
 - Compare the obtained spectrum with a reference spectrum of TMPTN if available.
- Cleaning:
 - Thoroughly clean the ATR crystal with a lint-free wipe soaked in an appropriate solvent (e.g., isopropanol) and allow it to dry completely.

Protocol 2: Quantitative Analysis of Trimethylolpropane Trinonanoate in a Solvent

This protocol outlines the steps for determining the concentration of TMPTN in a suitable solvent (e.g., hexane) using a transmission cell.

Materials:

- FTIR Spectrometer
- Liquid transmission cell with IR-transparent windows (e.g., NaCl or KBr) and a known path length (e.g., 0.1 mm)

- Volumetric flasks and pipettes
- **Trimethylolpropane trinonanoate (TMPTN)** standard
- Solvent (e.g., hexane, ensuring it has low absorbance in the region of interest)
- Syringes for filling the cell

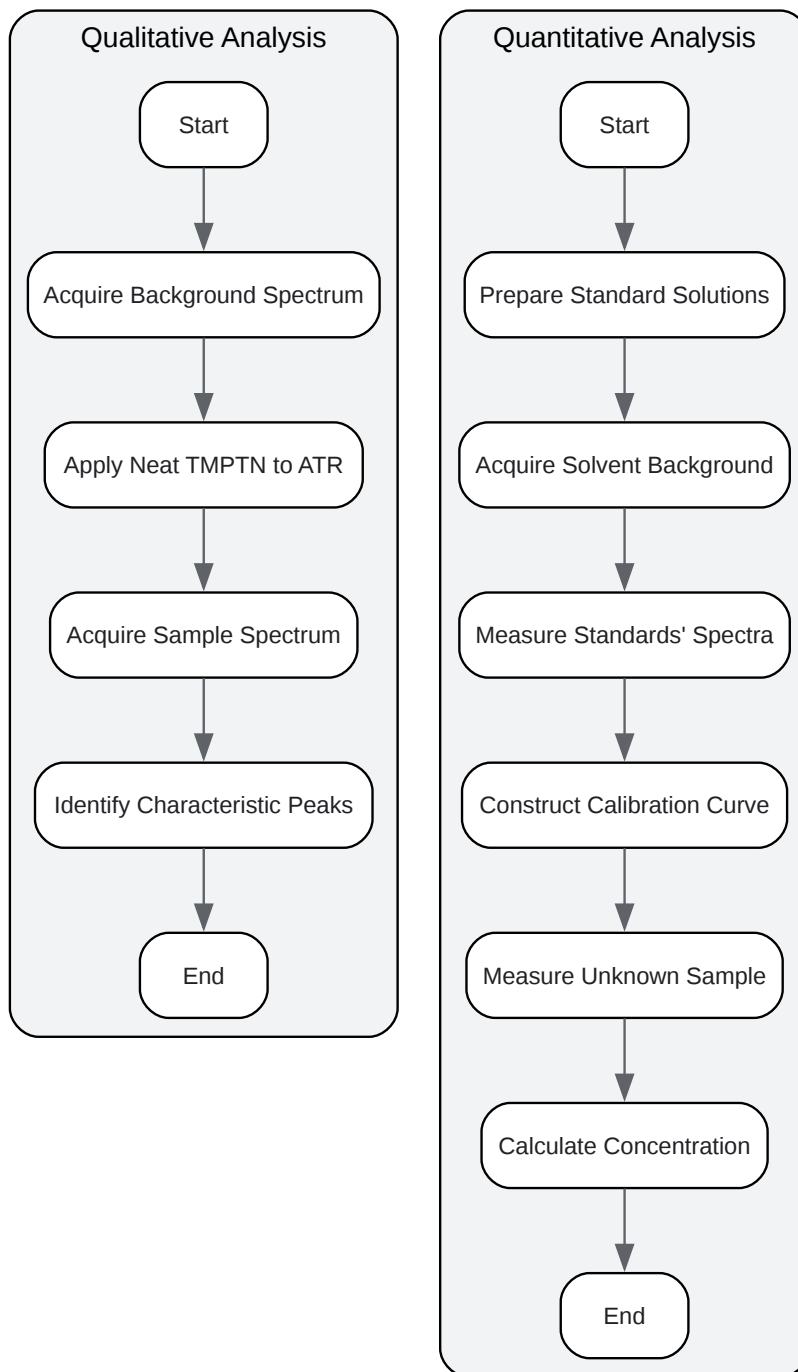
Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of TMPTN in the chosen solvent at a known high concentration (e.g., 10 mg/mL).
 - Perform serial dilutions of the stock solution to prepare a series of at least five standard solutions with decreasing concentrations.
- Instrument Setup:
 - Configure the FTIR spectrometer for quantitative analysis. Set the spectral range to scan the region of the ester carbonyl peak (e.g., 1800 - 1700 cm^{-1}).
 - Use a resolution of 4 cm^{-1} and co-add 16 scans.
- Background Spectrum:
 - Fill the clean transmission cell with the pure solvent.
 - Place the cell in the spectrometer and acquire a background spectrum. This will subtract the solvent's absorbance from the sample spectra.
- Measurement of Standards:
 - Starting with the least concentrated standard, rinse and fill the transmission cell with the standard solution.
 - Acquire the FTIR spectrum for each standard.

- Record the absorbance value at the maximum of the ester carbonyl peak ($\sim 1743\text{ cm}^{-1}$).
- Construction of the Calibration Curve:
 - Plot the absorbance at $\sim 1743\text{ cm}^{-1}$ versus the concentration of the TMPTN standards.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1 indicates a good linear fit.
- Measurement of the Unknown Sample:
 - Rinse and fill the transmission cell with the unknown TMPTN sample solution.
 - Acquire the FTIR spectrum and record the absorbance of the ester carbonyl peak.
- Concentration Determination:
 - Use the equation of the calibration curve to calculate the concentration of TMPTN in the unknown sample.
- Cleaning:
 - Thoroughly clean the transmission cell with the solvent and store it in a desiccator to protect the windows.

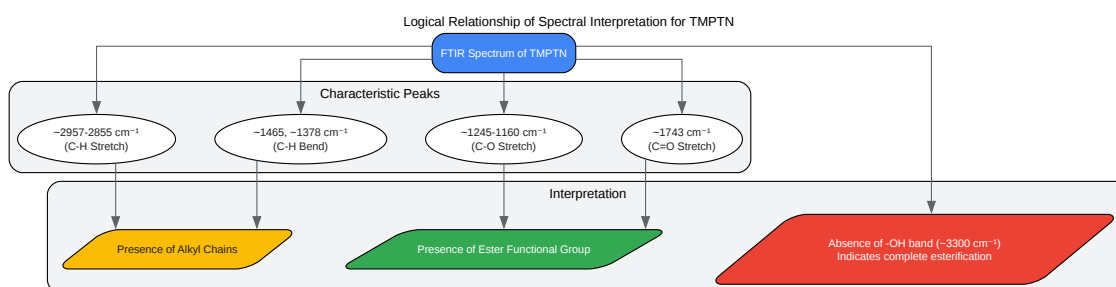
Visualizations

Experimental Workflow for FTIR Analysis of TMPTN



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Caption: Workflow for qualitative and quantitative FTIR analysis.



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Caption: Interpretation of key spectral features of TMPTN.

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